

Comprehensive Disposal Guide: Fmoc- α -methyl-D-aspartic acid[1][2]

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Compound of Interest

Compound Name: *Fmoc-alpha-methyl-D-aspartic acid*

CAS No.: 1283766-23-3

Cat. No.: B1398426

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Executive Summary & Chemical Profile

Fmoc- α -methyl-D-aspartic acid is a specialized, sterically hindered amino acid derivative used primarily in solid-phase peptide synthesis (SPPS) to introduce conformational rigidity and proteolytic resistance into peptide backbones.[1] While the pure substance typically presents low acute toxicity, its disposal is almost invariably linked to hazardous solvent systems (DMF, DCM) and reactive reagents (Piperidine, TFA).

Effective disposal requires a dual approach: managing the solid reagent itself and, more critically, segregating the complex liquid waste streams generated during its use.[2][3]

Chemical Identity & Hazard Characterization

Property	Specification
Chemical Name	N-alpha-(9-Fluorenylmethoxycarbonyl)-alpha-methyl-D-aspartic acid
CAS Number	1231709-26-4 (varies by side-chain protection, e.g., OtBu)
Physical State	White to off-white powder
GHS Classification	Not Classified as hazardous by OSHA/GHS standards (pure form).[1][4][5]
Handling Risks	Potential respiratory/skin irritant (Standard Precaution).[6]
RCRA Status	Not P-listed or U-listed.[1] Regulated as "Characteristic Waste" if contaminated.

Pre-Disposal Safety Protocols

Before initiating any disposal procedure, the waste must be characterized to prevent dangerous incompatibility reactions.[3]

Critical Segregation Rules (The "Never-Mix" List)

- Acid vs. Base: NEVER mix TFA cleavage cocktails (Acidic) with Fmoc-removal solutions (Basic/Piperidine). This generates massive heat and toxic fumes.[2]
- Halogenated vs. Non-Halogenated: Keep Dichloromethane (DCM) waste separate from Dimethylformamide (DMF) waste to minimize incineration costs and prevent regulatory fines.
- Sharps vs. Solids: Contaminated needles/syringes must go to Sharps containers, not general solid chemical waste.

Personal Protective Equipment (PPE)[1][2]

- Respiratory: N95 particulate respirator (for solid dust) or Fume Hood (for liquids).
- Skin: Nitrile gloves (double-gloving recommended for TFA/DCM handling).[1]

- Eyes: Chemical splash goggles (standard safety glasses are insufficient for liquid waste pouring).

Step-by-Step Disposal Procedures

Scenario A: Disposal of Pure Solid Reagent

Applicable to: Expired shelf-life chemicals, spilled powder, or contaminated solids.

- Containment: Transfer the solid powder into a wide-mouth high-density polyethylene (HDPE) jar.
 - Note: Do not use glass for final disposal if the solid is to be compacted.
- Labeling: Affix a hazardous waste label. Even if "Non-Hazardous" by GHS, label as "Non-Regulated Organic Solid" to ensure incineration rather than landfill.
 - Required Fields: Chemical Name (No abbreviations), Weight, "Solid Debris/Reagent".
- Debris Management: Weigh boats, contaminated gloves, and paper towels used to wipe spills should be bagged in clear, heavy-duty polyethylene bags (minimum 4 mil thickness) and tagged as "Solid Chemical Waste (Trace Contamination)."

Scenario B: Disposal of SPPS Reaction Mixtures

Applicable to: The liquid waste generated when using Fmoc- α -methyl-D-Asp in peptide synthesis.[1]

The usage of this chemical generates three distinct liquid streams.[7] Follow this segregation logic:

Stream 1: Fmoc Removal Waste (Basic)

- Composition: 20% Piperidine in DMF + Dibenzofulvene-piperidine adduct.[1]
- Hazard: Corrosive (Base), Flammable (Solvent), Toxic.
- Protocol:

- Collect in a container marked "Basic Organic Waste".
- Ensure the container is rated for amines (HDPE is preferred over certain fluoropolymers).
- Do not acidify this waste stream.

Stream 2: Cleavage Cocktail Waste (Acidic)[2]

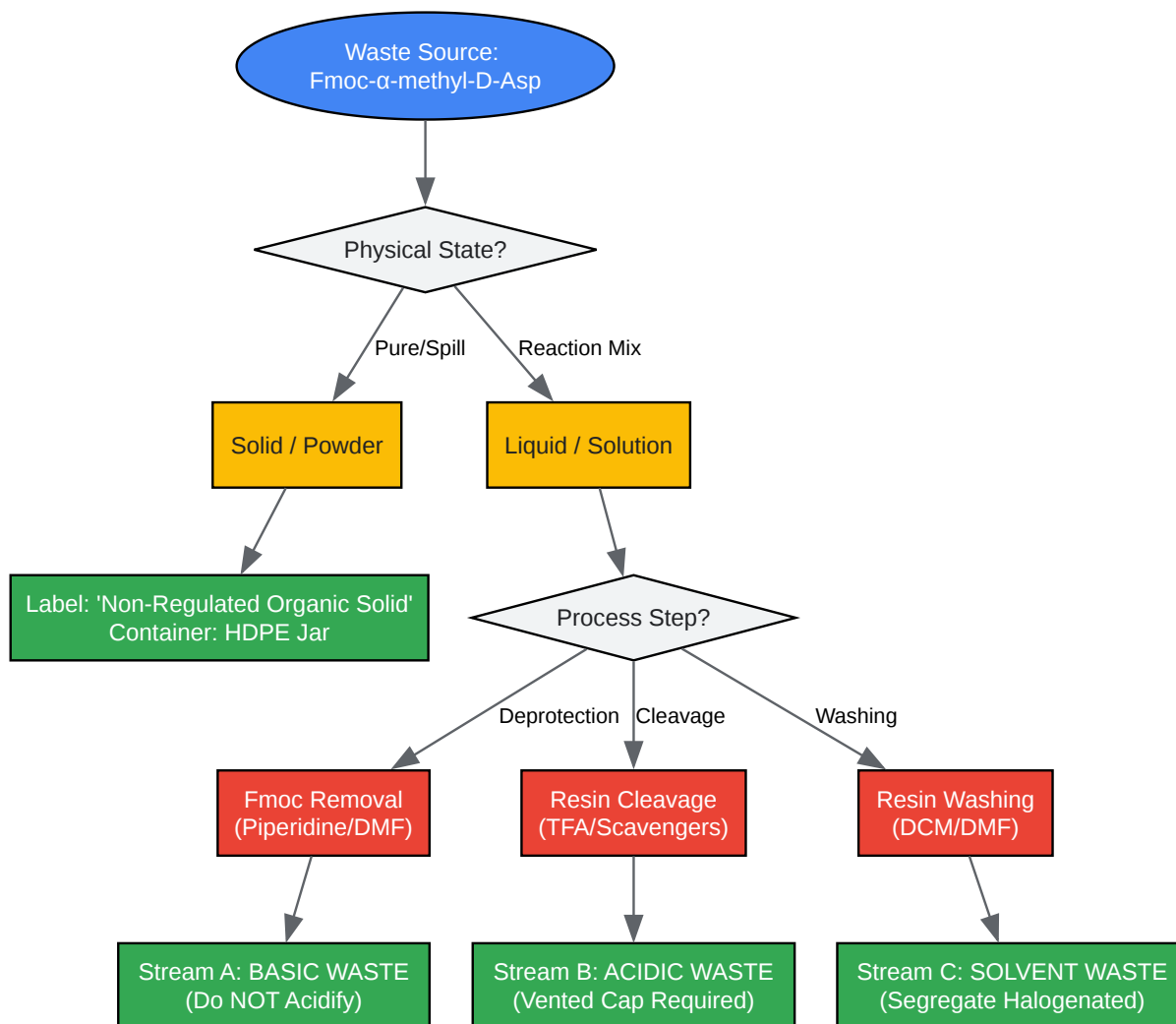
- Composition: 95% Trifluoroacetic Acid (TFA) + Scavengers (TIS, Water, Phenol) + Peptide residues.
- Hazard: Highly Corrosive (Acid), Toxic.
- Protocol:
 - Collect in a dedicated glass or HDPE container marked "Acidic Organic Waste".
 - Crucial: Leave 10% headspace. TFA degrades and can off-gas; use a vented cap if available.[1]
 - Store in a separate secondary containment tray from Stream 1.

Stream 3: Washing Solvents

- Composition: DMF, DCM, Methanol.[7]
- Protocol:
 - Halogenated Carboy: Pour DCM washes here.[2]
 - Non-Halogenated Carboy: Pour DMF/Methanol washes here.

Visualizing the Disposal Workflow

The following diagram illustrates the decision logic for segregating Fmoc- α -methyl-D-aspartic acid waste streams to ensure safety and compliance.



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Caption: Logical flow for segregating solid reagent waste from reactive liquid process streams to prevent incompatibility incidents.

Regulatory Compliance & Documentation

Labeling Requirements (RCRA/EPA)

Regardless of the specific "Non-Hazardous" status of the pure solid, laboratory best practices dictate treating it as chemical waste.

- US EPA: If mixed with solvents (e.g., spent HPLC mobile phase), it becomes a characteristic hazardous waste (Ignitability D001).
- Documentation: Maintain a "Waste Accumulation Log" near the satellite accumulation area. Record the start date; waste must typically be moved to the central facility within 90 days (for Large Quantity Generators).

Spill Response

In the event of a solid spill:

- Isolate: Mark the area.
- Sweep: Use a dustpan and brush (avoid creating dust clouds).
- Wash: Clean the surface with water and soap; collect the rinsate as Liquid Chemical Waste.
- Disposal: Place sweepings and debris into the Solid Chemical Waste container.

References

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